

Gibberellin A72 (CAS No. 105593-21-3): A Technical Guide

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Compound of Interest

Compound Name: Gibberellin A72

Cat. No.: B1257407

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Introduction

Gibberellin A72 (GA72) is a member of the gibberellin family, a group of diterpenoid acids that function as vital plant hormones.^[1] These hormones regulate a wide array of developmental processes in plants, including stem elongation, seed germination, dormancy, flowering, and fruit senescence.^[2] This technical guide provides a comprehensive overview of the available data on **Gibberellin A72**, supplemented with general information about the gibberellin family where specific data for GA72 is limited.

Physicochemical Properties of Gibberellin A72

Limited specific quantitative data for the physicochemical properties of **Gibberellin A72** is available. The following table summarizes the known information.

Property	Value	Source
CAS Number	105593-21-3	[1]
Molecular Formula	C ₁₉ H ₂₄ O ₇	[1]
Molecular Weight	364.4 g/mol	[1]
Melting Point	250 °C	[1]
Appearance	White to Off-White Solid	Pharmaffiliates

Spectroscopic Data

Detailed spectroscopic data (NMR, IR, Mass Spectrometry) for **Gibberellin A72** is not readily available in the public domain. For structural elucidation and characterization of gibberellins in general, techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS) are commonly employed.

General Mass Spectrometry Fragmentation of Gibberellins:

The fragmentation patterns of gibberellins in mass spectrometry are complex and depend on the specific structure and ionization method used. However, some general fragmentation behaviors are observed. For instance, in HPLC-MS/MS analysis of gibberellic acid (GA3), a common gibberellin, characteristic peaks corresponding to the M⁺ and M⁺-H₂O ions are observed.[3] More advanced techniques involving chemical derivatization can be used to enhance detection sensitivity and provide characteristic fragmentation patterns for structural inference of gibberellin metabolites.

Biological Activity

Gibberellin A72 is described as a plant growth regulator.[1] While specific quantitative bioactivity data for GA72 is scarce, its function can be inferred from the well-documented roles of the broader gibberellin family.

General Biological Activities of Gibberellins:

- Stem Elongation: Gibberellins are well-known for their ability to promote stem and internode elongation.[2][4]

- **Seed Germination:** They play a crucial role in breaking seed dormancy and promoting germination.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- **Flowering and Fruit Development:** Gibberellins can influence the transition to flowering and are involved in fruit set and development.[\[2\]](#)[\[7\]](#)

Quantitative Bioassays for Gibberellins:

Several bioassays are used to quantify the biological activity of gibberellins. These assays typically measure a physiological response in a dose-dependent manner. Common bioassays include:

- **Dwarf Rice Stem Elongation Bioassay:** Measures the elongation of the second leaf sheath of dwarf rice seedlings.
- **Lettuce Hypocotyl Elongation Bioassay:** Measures the elongation of hypocotyls in lettuce seedlings.
- **Barley Alpha-Amylase Induction Bioassay:** Measures the induction of α -amylase enzyme in barley aleurone layers, a process stimulated by gibberellins.

Experimental Protocols

Detailed experimental protocols for the extraction, purification, and quantification of gibberellins from plant tissues are essential for research in this field. While protocols specific to **Gibberellin A72** are not available, the following outlines a general workflow applicable to the analysis of gibberellins.

1. Extraction of Gibberellins from Plant Tissue:

- **Objective:** To extract gibberellins from plant material.
- **Materials:**
 - Plant tissue (e.g., shoots, leaves, seeds)
 - Liquid nitrogen

- Mortar and pestle or homogenizer
- Extraction solvent (e.g., 80% methanol)
- Centrifuge and centrifuge tubes
- Filtration apparatus
- Procedure:
 - Freeze the plant tissue in liquid nitrogen.
 - Grind the frozen tissue to a fine powder using a pre-chilled mortar and pestle.
 - Add the powdered tissue to the extraction solvent and homogenize.
 - Incubate the mixture, typically at 4°C, with shaking for several hours to overnight.
 - Centrifuge the mixture to pellet the solid debris.
 - Collect the supernatant containing the extracted gibberellins.
 - Filter the supernatant to remove any remaining particulate matter.

2. Purification and Quantification by HPLC-MS/MS:

- Objective: To purify and quantify specific gibberellins from the crude extract.
- Materials:
 - Crude gibberellin extract
 - Solid-phase extraction (SPE) cartridges (e.g., C18)
 - HPLC system with a C18 column
 - Mass spectrometer
 - Gibberellin standards

- Procedure:
 - Solid-Phase Extraction (SPE):
 - Condition the C18 SPE cartridge with methanol followed by water.
 - Load the crude extract onto the cartridge.
 - Wash the cartridge with a non-polar solvent to remove interfering compounds.
 - Elute the gibberellins with a more polar solvent (e.g., methanol).
 - HPLC Separation:
 - Inject the purified extract onto the HPLC column.
 - Use a gradient elution program with a mobile phase typically consisting of water and methanol or acetonitrile with a small amount of acid (e.g., formic acid) to achieve separation of different gibberellins.
 - MS/MS Detection and Quantification:
 - The eluent from the HPLC is introduced into the mass spectrometer.
 - Use selected reaction monitoring (SRM) or multiple reaction monitoring (MRM) modes for high selectivity and sensitivity.
 - Identify and quantify the target gibberellin by comparing its retention time and mass-to-charge ratio (m/z) of precursor and product ions with those of a known standard.
 - Generate a standard curve using known concentrations of the gibberellin standard to quantify the amount in the sample.[\[3\]](#)

Signaling Pathway and Mode of Action

The mode of action of **Gibberellin A72** is presumed to follow the general gibberellin signaling pathway. This pathway involves the perception of the hormone by a receptor, leading to the degradation of transcriptional repressors and subsequent gene expression.

General Gibberellin Signaling Pathway:

- Perception: Bioactive gibberellins bind to a soluble nuclear receptor called GIBBERELLIN INSENSITIVE DWARF1 (GID1).[8]
- Formation of a Complex: The GA-GID1 complex then interacts with DELLA proteins, which are transcriptional repressors that inhibit gibberellin responses.
- Ubiquitination and Degradation: This interaction leads to the ubiquitination of DELLA proteins by an SCF E3 ubiquitin ligase complex.
- Gene Expression: The ubiquitinated DELLA proteins are subsequently degraded by the 26S proteasome. The degradation of DELLA proteins relieves the repression of transcription factors, allowing for the expression of gibberellin-responsive genes that drive various growth and developmental processes.[9][10]

Visualizations

Gibberellin Biosynthesis Pathway

Caption: Simplified Gibberellin Biosynthesis Pathway.

Gibberellin Signaling Pathway

Caption: General Gibberellin Signaling Pathway.

Experimental Workflow for Gibberellin Analysis

Caption: Workflow for Gibberellin Analysis.

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